

Application Notes and Protocols for Firefly Luciferase-IN-2

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Compound of Interest

Compound Name: *Firefly luciferase-IN-2*

Cat. No.: *B12375274*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and background information for the use of **Firefly luciferase-IN-2**, a potent and selective inhibitor of Firefly luciferase from *Photinus pyralis*. This document is intended to guide researchers in the effective application of this inhibitor for validating luciferase-based assay results and for studying the biochemical properties of the enzyme.

Introduction

Firefly luciferase is a widely utilized reporter enzyme in biological research and drug discovery due to its high sensitivity and broad dynamic range.^{[1][2]} It catalyzes the ATP-dependent oxidation of D-luciferin to produce light, a reaction that is central to reporter gene assays, cell viability assays, and high-throughput screening campaigns.^{[1][3][4]} However, the direct interaction of small molecules with the luciferase enzyme can lead to inhibition or stabilization, potentially causing false-positive or false-negative results in these assays.^{[4][5][6]}

Firefly luciferase-IN-2 is a small molecule inhibitor of *Photinus pyralis* luciferase. It offers a valuable tool for researchers to identify and mitigate such assay artifacts.

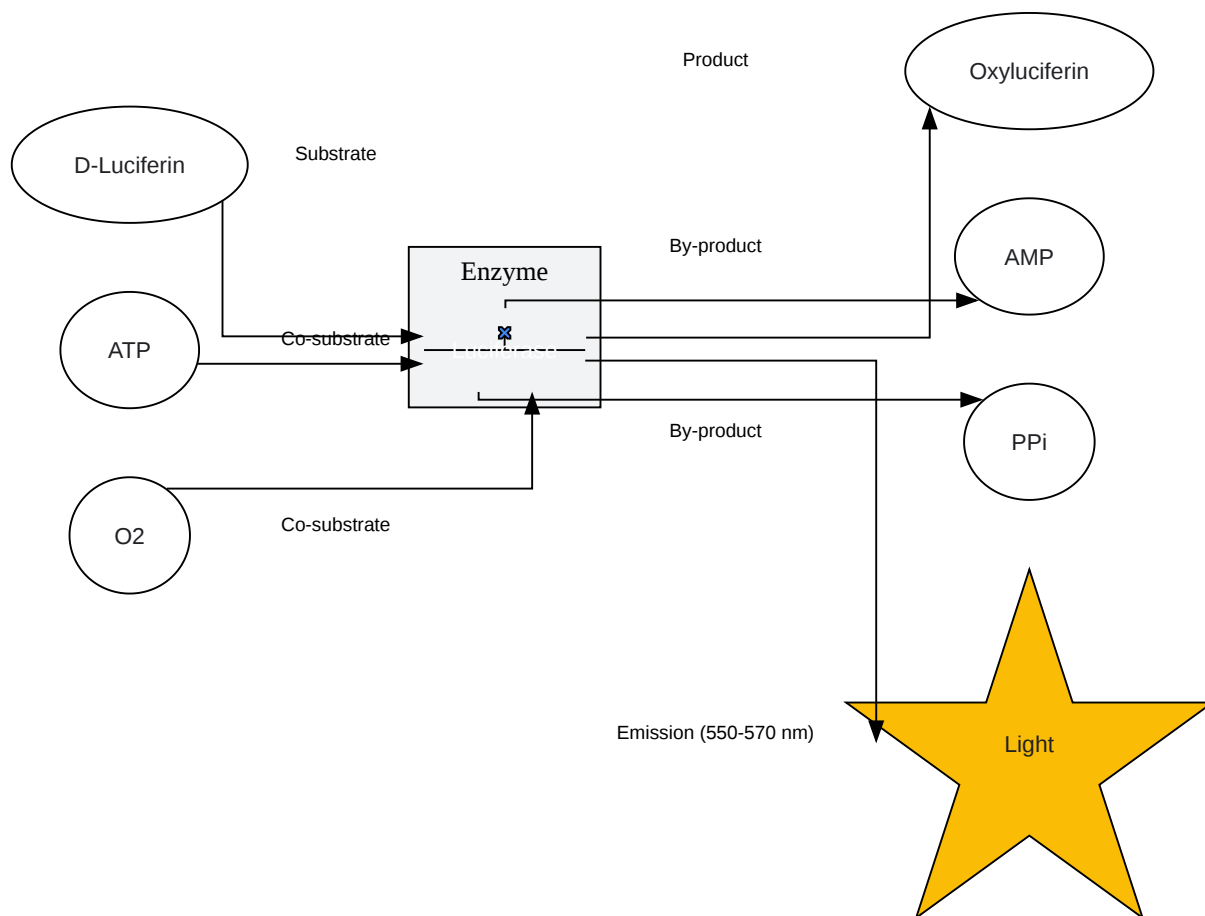
Product Information

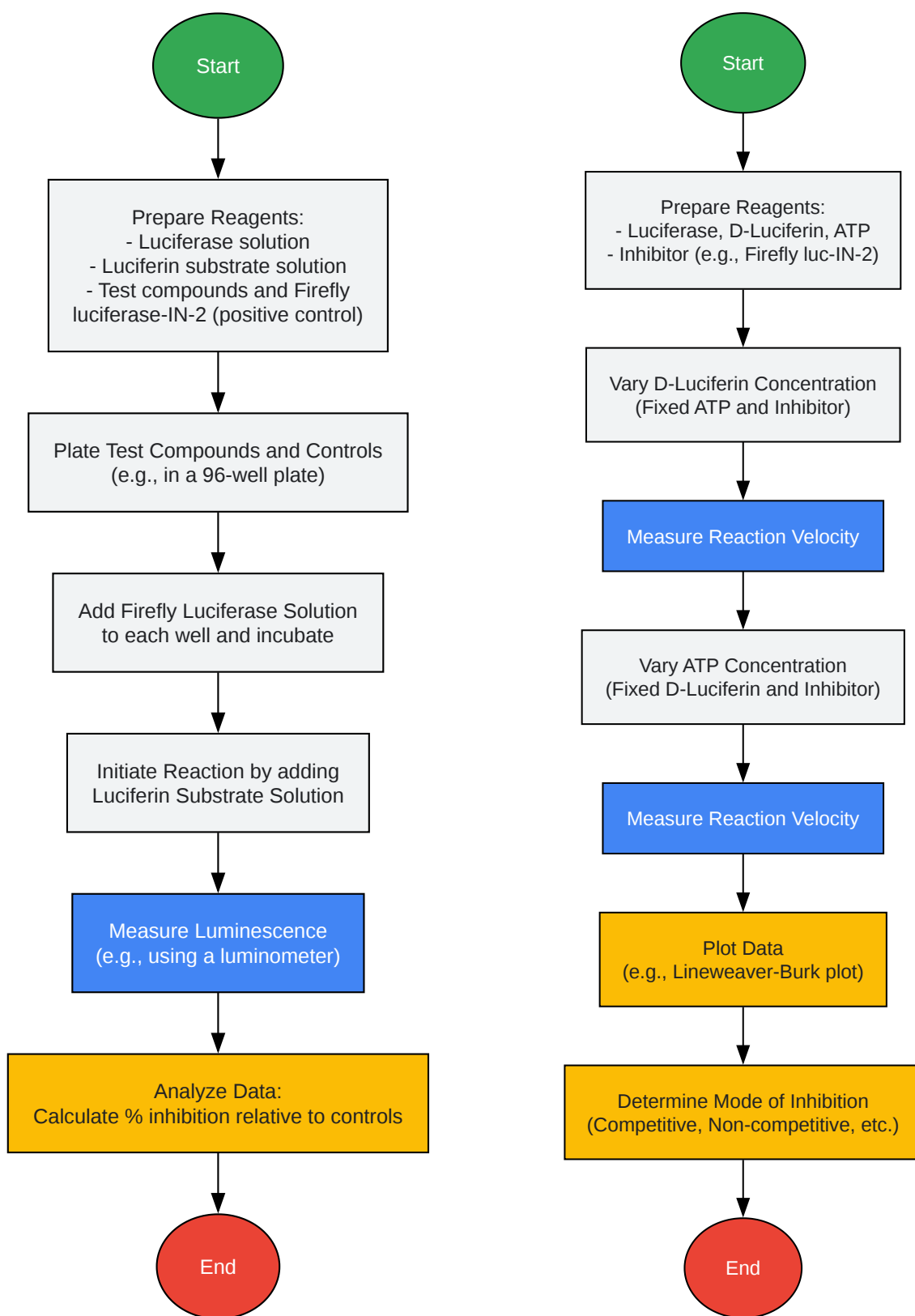
A summary of the key properties of **Firefly luciferase-IN-2** is provided in the table below.

Property	Value	Reference
Target	Firefly luciferase (Photinus pyralis)	[7]
IC ₅₀	0.15 μ M	[7]
Cross-reactivity	Not significant against Renilla reniformis luciferase	[7]

Mechanism of Action of Firefly Luciferase

The bioluminescent reaction catalyzed by firefly luciferase occurs in two main steps. First, D-luciferin is adenylated by ATP to form luciferyl-AMP. Subsequently, this intermediate is oxidized by molecular oxygen to produce an electronically excited oxyluciferin, which then decays to its ground state, emitting light in the process.[\[8\]](#)[\[9\]](#)





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